

4-Butoxy-3-methoxybenzaldehyde: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Butoxy-3-methoxybenzaldehyde

Cat. No.: B1271677

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of the chemical and physical properties of **4-Butoxy-3-methoxybenzaldehyde**, a derivative of vanillin. It includes a compilation of its known physicochemical characteristics, spectroscopic data, and a detailed experimental protocol for its synthesis via the Williamson ether synthesis. Furthermore, this guide explores the potential biological activities of **4-Butoxy-3-methoxybenzaldehyde**, drawing from the well-documented pharmacological effects of its parent compound, vanillin. The information is presented to support research and development activities in the fields of medicinal chemistry, pharmacology, and material science.

Chemical and Physical Properties

4-Butoxy-3-methoxybenzaldehyde, also known as vanillin butyl ether, is an organic compound with the chemical formula $C_{12}H_{16}O_3$.^[1] It is a derivative of vanillin where the hydroxyl group has been replaced by a butoxy group. While extensive experimental data for this specific compound is not readily available in public literature, its properties can be estimated based on its structure and data from closely related compounds.

Table 1: Physicochemical Properties of **4-Butoxy-3-methoxybenzaldehyde**

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₆ O ₃	[1]
Molecular Weight	208.25 g/mol	[1]
IUPAC Name	4-butoxy-3-methoxybenzaldehyde	[1]
CAS Number	51301-87-2	[1]
Computed XLogP3	2.5	[1]
Computed Topological Polar Surface Area	35.5 Å ²	[1]
Computed Rotatable Bond Count	5	[1]
Physical State	Oily liquid (predicted)	Inferred from similar compounds

Table 2: Spectroscopic Data References

Spectrum Type	Source Information
¹³ C NMR	SpectraBase
Mass Spectrometry (GC-MS)	NIST Mass Spectrometry Data Center
Infrared (FTIR)	SpectraBase (Technique: CAPILLARY CELL: NEAT)

Experimental Protocols

Synthesis of 4-Butoxy-3-methoxybenzaldehyde via Williamson Ether Synthesis

The synthesis of **4-Butoxy-3-methoxybenzaldehyde** is commonly achieved through the Williamson ether synthesis, which involves the alkylation of the hydroxyl group of vanillin with a

butyl halide. The following protocol is a generalized procedure based on the synthesis of similar alkoxybenzaldehyde derivatives.

Materials:

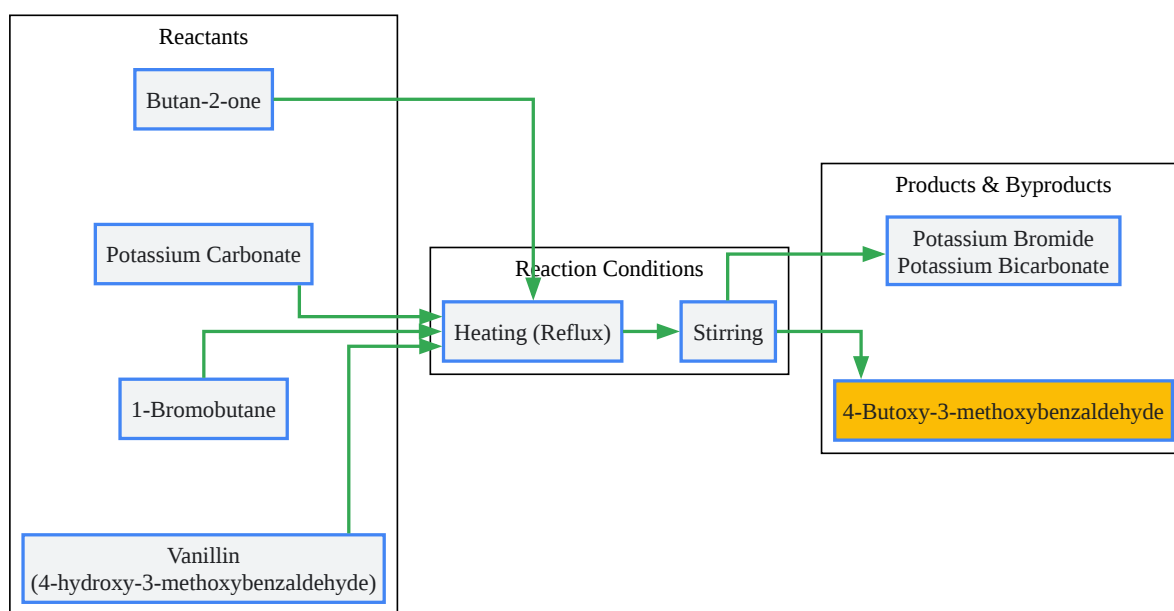
- Vanillin (4-hydroxy-3-methoxybenzaldehyde)
- 1-Bromobutane (or other butyl halide)
- Potassium Carbonate (K_2CO_3)
- Butan-2-one (or other suitable solvent like acetone or DMF)
- Diethyl ether
- Dichloromethane

Procedure:

- Dissolve vanillin in butan-2-one in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.
- Add potassium carbonate to the solution. The mixture is typically heated (e.g., to 60°C) and stirred for a period to activate the phenoxide.
- Add 1-bromobutane to the reaction mixture.
- The reaction mixture is then heated to reflux for several hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Upon completion of the reaction, the mixture is cooled to room temperature.
- The product is extracted with diethyl ether.
- The organic layer is washed, dried over an anhydrous salt (e.g., sodium sulfate), and the solvent is removed under reduced pressure.

- The crude product can be further purified by crystallization from a suitable solvent such as dichloromethane to yield **4-Butoxy-3-methoxybenzaldehyde**.

This protocol is adapted from the synthesis of 4-hexyloxy-3-methoxybenzaldehyde and may require optimization for the synthesis of the title compound.[2] A Russian patent describes a method for producing vanillyl butyl ether using n-butanol, vanillin, and a palladium catalyst under hydrogen pressure, suggesting an alternative reductive etherification approach.[3]



[Click to download full resolution via product page](#)

Williamson Ether Synthesis of **4-Butoxy-3-methoxybenzaldehyde**.

Potential Biological Activities and Signaling Pathways

While specific studies on the biological activity of **4-Butoxy-3-methoxybenzaldehyde** are limited, the extensive research on its parent compound, vanillin, provides a strong basis for predicting its potential pharmacological effects. Vanillin is known to possess a wide range of biological activities, including anti-inflammatory, anti-cancer, and neuroprotective properties.[4][5][6] The butoxy modification may influence the lipophilicity and bioavailability of the molecule, potentially altering its potency and spectrum of activity.

Potential Anti-Inflammatory Effects

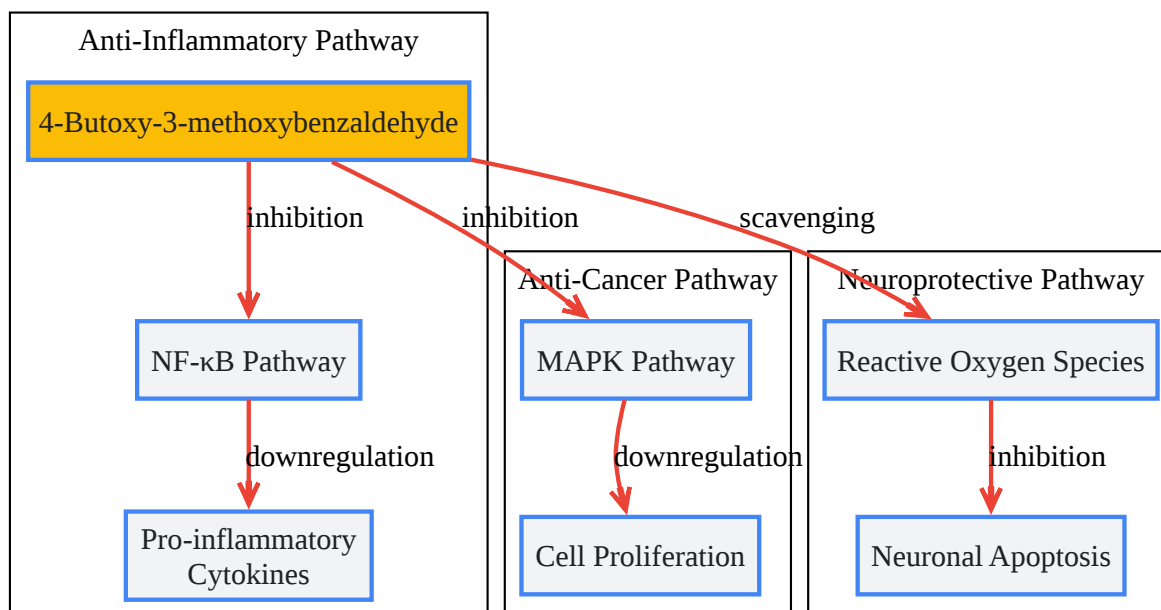
Vanillin has been shown to exert anti-inflammatory effects by modulating key signaling pathways. For instance, it can suppress the activation of NF-κB and downregulate the expression of pro-inflammatory cytokines.[4] It is plausible that **4-Butoxy-3-methoxybenzaldehyde** could retain or even enhance these properties due to increased cell membrane permeability.

Potential Anti-Cancer Activity

The anti-cancer properties of vanillin have been attributed to its ability to interfere with signaling pathways crucial for cancer cell proliferation and survival, such as the MAPK pathway.[4] Derivatives of vanillin have been investigated for their anti-proliferative effects on various cancer cell lines.[2]

Potential Neuroprotective Effects

Vanillin has demonstrated neuroprotective effects in various models, potentially through its antioxidant properties and its ability to modulate pathways involved in neuronal cell death.[5] The structural similarity of **4-Butoxy-3-methoxybenzaldehyde** suggests it may also exhibit neuroprotective activities.



[Click to download full resolution via product page](#)

Potential Biological Pathways Modulated by **4-Butoxy-3-methoxybenzaldehyde**.

Safety and Handling

Based on GHS classifications for **4-Butoxy-3-methoxybenzaldehyde**, the compound may cause an allergic skin reaction and serious eye irritation.[1] Standard laboratory safety protocols should be followed when handling this chemical, including the use of personal protective equipment such as gloves and safety glasses.

Conclusion

4-Butoxy-3-methoxybenzaldehyde is a vanillin derivative with potential applications in various fields, including flavor and fragrance, and as a scaffold in medicinal chemistry. While experimental data on its physical properties are scarce, its synthesis is achievable through established methods like the Williamson ether synthesis. The known biological activities of vanillin suggest that **4-Butoxy-3-methoxybenzaldehyde** may possess valuable pharmacological properties, warranting further investigation into its specific effects on biological

pathways. This guide provides a foundational resource for researchers interested in exploring the chemical and biological landscape of this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Butoxy-3-methoxybenzaldehyde | C₁₂H₁₆O₃ | CID 2063822 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Hexyloxy-3-methoxybenzaldehyde - PMC [pmc.ncbi.nlm.nih.gov]
- 3. RU2696427C1 - Method of producing vanilyl butyl ether - Google Patents [patents.google.com]
- 4. Vanillin and Its Derivatives: A Critical Review of Their Anti-Inflammatory, Anti-Infective, Wound-Healing, Neuroprotective, and Anti-Cancer Health-Promoting Benefits [mdpi.com]
- 5. Vanillin: a review on the therapeutic prospects of a popular flavouring molecule - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [4-Butoxy-3-methoxybenzaldehyde: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1271677#4-butoxy-3-methoxybenzaldehyde-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com